

# 1,3-bis((trimethylsilyl)ethynyl)benzene molecular weight and formula

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## Compound of Interest

Compound Name:	1,3-bis((trimethylsilyl)ethynyl)benzene
Cat. No.:	B1329859

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## In-Depth Technical Guide: 1,3-bis((trimethylsilyl)ethynyl)benzene

This guide provides an in-depth look at the chemical properties of **1,3-bis((trimethylsilyl)ethynyl)benzene**, a compound of significant interest in organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development.

## Core Chemical Data

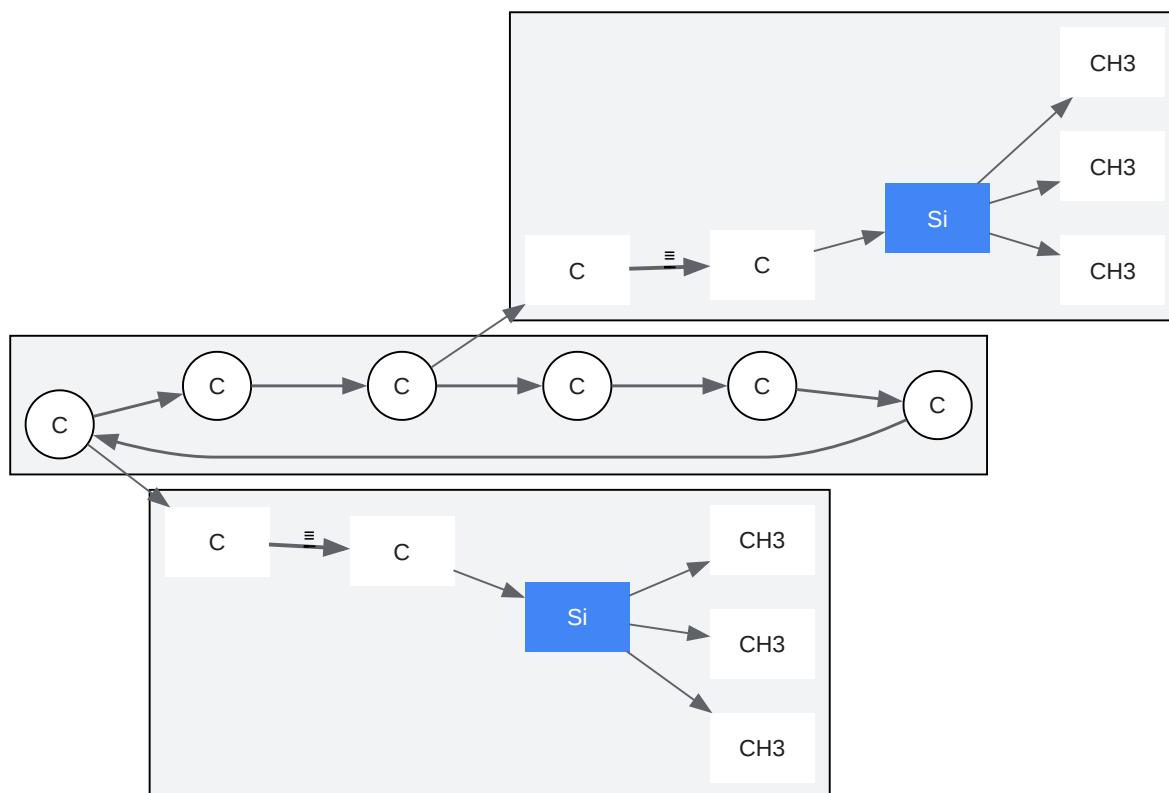
**1,3-bis((trimethylsilyl)ethynyl)benzene** is a versatile building block utilized in the synthesis of complex organic molecules and advanced materials.<sup>[1][2]</sup> Its trimethylsilyl groups enhance solubility in organic solvents, which is advantageous for various chemical reactions.<sup>[1][2]</sup>

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>22</sub> Si <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	270.52 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Alternate Molecular Weight	270.5169 g/mol	<a href="#">[4]</a>
CAS Registry Number	38170-80-8	<a href="#">[4]</a>

## Molecular Structure

The structural arrangement of **1,3-bis(trimethylsilyl)ethynylbenzene** consists of a central benzene ring substituted at the 1 and 3 positions with trimethylsilylethynyl groups.



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Molecular structure of **1,3-bis((trimethylsilyl)ethynyl)benzene**.

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## References

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